

4-(1-Piperidinylmethyl)-benzoic Acid: Technical Characterization & Performance Guide[1]

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Compound of Interest

Compound Name:	4-(1-Piperidinylmethyl)-benzoic acid
CAS No.:	106261-47-6
Cat. No.:	B1386785

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Executive Summary

4-(1-Piperidinylmethyl)-benzoic acid (CAS: 159691-33-5) represents a critical zwitterionic building block in medicinal chemistry, distinct from its widely utilized analog, the Imatinib intermediate (4-[(4-methylpiperazin-1-yl)methyl]benzoic acid).[1] While the methylpiperazine variant is optimized for kinase inhibition solubility, the piperidine analog offers a unique physicochemical profile: higher basicity (

) and enhanced lipophilicity compared to morpholine or piperazine alternatives.[1]

This guide provides a rigorous data corroboration framework, comparing the target compound against key structural analogs to assist researchers in scaffold selection for fragment-based drug discovery (FBDD).

Part 1: Structural Corroboration (Data Triangulation)

To ensure the identity of **4-(1-Piperidinylmethyl)-benzoic acid**, a single analytical technique is insufficient.[1] We employ a Data Triangulation strategy, cross-referencing Nuclear Magnetic

Resonance (NMR), Mass Spectrometry (MS), and Infrared Spectroscopy (IR).[\[1\]](#)

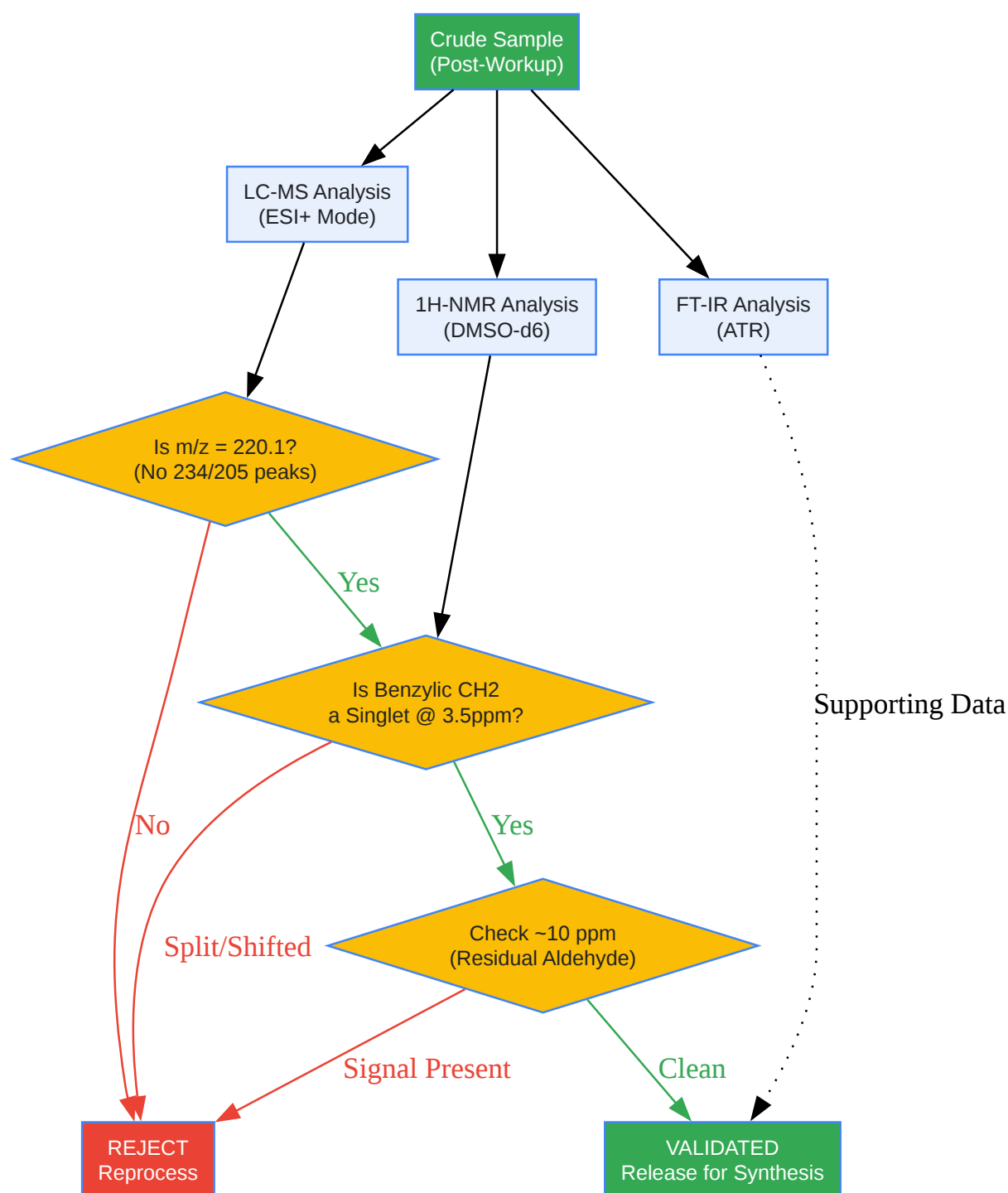
Analytical Fingerprint Table

The following data points serve as the "Go/No-Go" release criteria for this intermediate.

Technique	Parameter	Expected Value	Structural Insight
H-NMR (DMSO-)	3.55 ppm (s, 2H)	Singlet	Confirms the isolated methylene bridge () connecting the phenyl ring and piperidine nitrogen. [1]
H-NMR	7.90 (d), 7.45 (d)	AA'BB' System	Verifies para-substitution on the benzoic acid ring.
LC-MS (ESI+)		220.13	Confirms Molecular Weight (MW: 219.28). [1] Absence of 234 fragment rules out methylpiperazine contamination. [1]
FT-IR		1680-1700 cm	Strong stretch indicating free carboxylic acid (dimerized). [1]
FT-IR		2800-3000 cm	Broad stretch (acid) + (aliphatic piperidine) overlap. [1]

Corroboration Logic Flow

The following Graphviz diagram illustrates the decision logic for validating the structure, ensuring no false positives from common impurities (e.g., unreacted aldehyde or secondary amine).



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Figure 1: Analytical decision matrix for structural validation. The critical path (Green) requires mass confirmation followed by specific NMR connectivity proof.

Part 2: Performance Comparison vs. Alternatives

In drug design, the choice of the basic "headgroup" (Piperidine vs. Morpholine vs. Piperazine) dictates the molecule's pharmacokinetic fate. The table below objectively compares **4-(1-Piperidinylmethyl)-benzoic acid** against its two most common competitors.

Comparative Performance Matrix

Feature	Target: Piperidine Analog	Alt 1: Morpholine Analog	Alt 2: Methylpiperazine Analog
CAS	159691-33-5	Hypothetical / 4-(Morpholinomethyl)	106261-49-8 (Imatinib Interm.) ^[1]
Basicity (of N)	High (~10.1)	Moderate (~8. ^[1] 3)	Moderate (~8. ^[1] 5)
Lipophilicity (cLogP)	~1.7 (More Lipophilic)	~0.5 (More Polar)	~0.8 (Amphiphilic)
Solubility (pH 7.4)	Moderate	High	High
hERG Risk	Higher Risk (Basic + Lipophilic)	Lower Risk	Moderate Risk
Primary Utility	CNS Penetration / Sigma Receptors	Solubility Enhancer / Periphery	Kinase Inhibitor Scaffolds

Mechanism of Action (Scaffold Selection)

- Choose Piperidine (Target) when you need a high-affinity cation interaction (e.g., Aspartate residue in a receptor pocket) and require blood-brain barrier (BBB) permeability.^[1] The lack of a second heteroatom (like O or N) makes the ring more lipophilic.

- Choose Morpholine when the compound is too lipophilic ($\text{LogP} > 3$) and you need to lower it without introducing a hydrogen bond donor.
- Choose Methylpiperazine when you need a "solubilizing tail" that can be easily protonated but is less lipophilic than piperidine.^[1]

Part 3: Experimental Protocols

Synthesis: Reductive Amination (Self-Validating Protocol)

This protocol avoids the use of acid chlorides, preventing the formation of amide impurities.^[1]

Reagents:

- 4-Carboxybenzaldehyde (1.0 eq)^[1]
- Piperidine (1.1 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- DCM/DMF (Solvent)

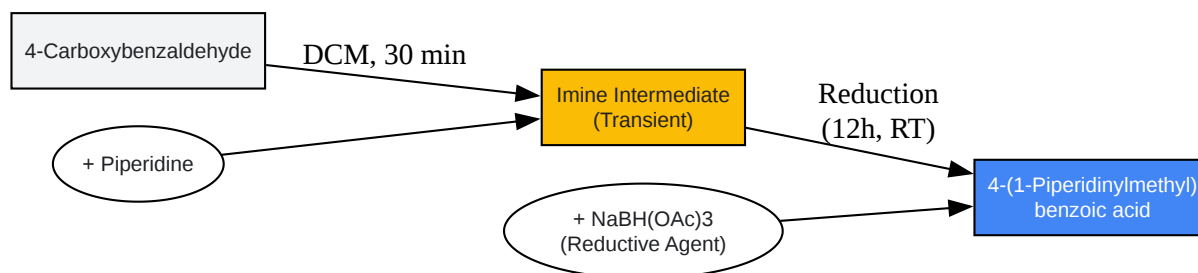
Workflow:

- Imine Formation: Dissolve 4-carboxybenzaldehyde in DCM. Add Piperidine.^{[1][2][3][4][5]} Stir for 30 min. Checkpoint: Solution may turn slightly yellow.^[1]
- Reduction: Add STAB portion-wise at 0°C. Warm to RT and stir for 12h.
- Quench: Add saturated (pH ~8).
- Isolation (Zwitterion Trick): The product is amphoteric. Adjust aqueous layer pH to ~6-7 (Isoelectric point). The product precipitates or can be extracted into n-Butanol.^[1]
- Purification: Recrystallization from Ethanol/Water (Avoids silica chromatography which streaks zwitterions).^[1]

Purity Analysis: HPLC Method[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150mm, 5µm).[1]
- Mobile Phase A: 0.1% TFA in Water (Maintains protonation of piperidine).
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 20 mins.
- Detection: UV @ 254 nm (Benzoic acid chromophore).[1]
- Retention Time: Piperidine analog elutes later than Morpholine analog due to higher lipophilicity.[1]

Synthesis Pathway Visualization



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Figure 2: One-pot reductive amination pathway utilizing Sodium Triacetoxyborohydride (STAB) for mild conversion.

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